

preparing NBD-14270 stock solutions for experiments

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Compound of Interest

Compound Name: NBD-14270

Cat. No.: B12425597

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Application Notes and Protocols for NBD-14270

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **NBD-14270** stock solutions for in vitro and in vivo experiments. **NBD-14270** is a potent HIV-1 entry antagonist that functions by binding to the viral envelope glycoprotein gp120.^{[1][2][3]} Adherence to these guidelines is crucial for ensuring the stability, solubility, and efficacy of the compound in downstream applications.

Compound Information and Properties

A summary of the key chemical and physical properties of **NBD-14270** is presented in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value
Molecular Weight	425.43 g/mol [2]
Chemical Formula	C ₁₈ H ₁₉ N ₃ O ₅ S[2]
CAS Number	2411819-82-2[2]
Appearance	Solid Powder
Mechanism of Action	Binds to HIV-1 gp120, acting as an entry antagonist.[1][3]
In Vitro Activity (IC ₅₀)	180 nM against 50 HIV-1 Env-pseudotyped viruses.[1][2]
Cytotoxicity (CC ₅₀)	>100 µM[1][2]

Solubility of NBD-14270

NBD-14270 exhibits solubility in various solvent systems. For experimental purposes, it is recommended to first prepare a high-concentration stock solution in DMSO. This primary stock can then be further diluted in aqueous buffers or other solvent systems as required for specific in vitro or in vivo studies.

Solvent System	Solubility
100% DMSO	≥ 2.5 mg/mL (5.88 mM)[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.88 mM)[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (5.88 mM)[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.88 mM)[1]

Note: If precipitation is observed during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[1]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

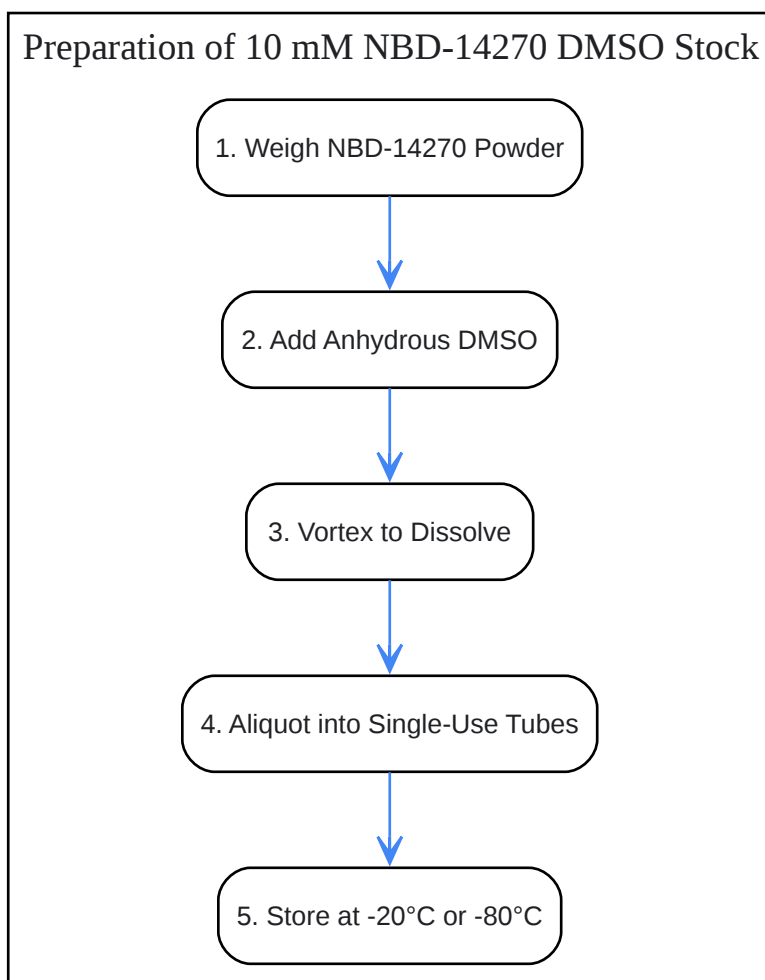
This protocol describes the preparation of a 10 mM stock solution of **NBD-14270** in 100% DMSO.

Materials:

- **NBD-14270** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

Procedure:

- **Weighing:** Accurately weigh out the desired amount of **NBD-14270** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.25 mg of **NBD-14270** (Molecular Weight = 425.43 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the **NBD-14270** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution until the **NBD-14270** is completely dissolved. If necessary, gentle warming or sonication can be applied to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1] The solutions should be protected from light and moisture.[1]



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Caption: Workflow for preparing a 10 mM **NBD-14270** stock solution in DMSO.

Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, it is often necessary to dilute the DMSO stock solution into a vehicle that is well-tolerated by the animal model. The following is an example protocol for preparing a working solution in a vehicle containing PEG300, Tween-80, and saline.

Materials:

- 10 mM **NBD-14270** in DMSO (from Protocol 3.1)
- PEG300

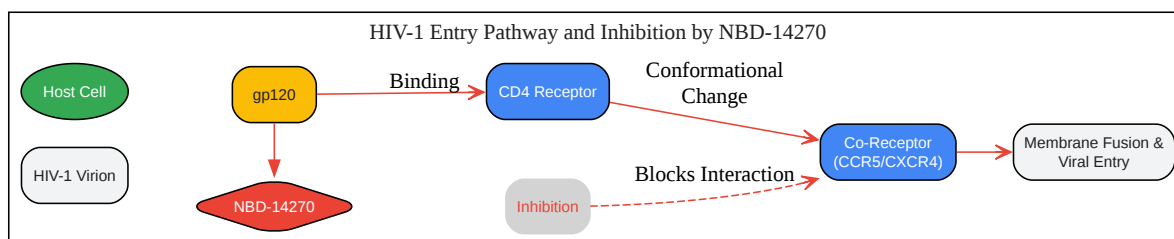
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

- **Vehicle Preparation:** In a sterile conical tube, prepare the vehicle by mixing the components in the desired ratio. For a vehicle consisting of 40% PEG300, 5% Tween-80, and 45% saline, combine the appropriate volumes.
- **Dilution:** Add the required volume of the 10 mM **NBD-14270** DMSO stock to the prepared vehicle to achieve the final desired concentration. For example, to prepare 1 mL of a 100 μ M working solution, add 10 μ L of the 10 mM DMSO stock to 990 μ L of the vehicle.
- **Mixing:** Gently vortex the solution to ensure homogeneity.
- **Use:** It is recommended to prepare working solutions for in vivo experiments freshly on the day of use.^[1]

Mechanism of Action: HIV-1 Entry Inhibition

NBD-14270 exerts its antiviral activity by targeting the HIV-1 envelope glycoprotein gp120. This interaction prevents the conformational changes in gp120 that are necessary for the virus to bind to the host cell co-receptors (CCR5 or CXCR4) and subsequently fuse with the host cell membrane, thus blocking viral entry.



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